

The Biosynthesis of Methyl Pseudolarate B: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl pseudolarate B*

Cat. No.: *B1151829*

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Introduction

Methyl pseudolarate B is a diterpenoid natural product isolated from the root bark of the golden larch, *Pseudolarix amabilis* (also known as *Pseudolarix kaempferi*). This molecule, along with its close analog pseudolaric acid B (PAB), has garnered significant interest in the scientific community due to its potent biological activities, including antifungal and cytotoxic properties. Understanding the biosynthetic pathway of **Methyl pseudolarate B** is crucial for its sustainable production through metabolic engineering and for the generation of novel analogs with improved therapeutic potential. This technical guide provides a detailed overview of the current understanding of the **Methyl pseudolarate B** biosynthesis, from its primary precursors to the final methylated product. It consolidates available experimental data, outlines key enzymatic steps, and provides detailed protocols for the characterization of the involved enzymes.

Core Biosynthetic Pathway

The biosynthesis of **Methyl pseudolarate B** is a multi-step process that begins with the universal diterpenoid precursor, geranylgeranyl pyrophosphate (GGPP). The pathway can be divided into three main stages:

- **Diterpene Skeleton Formation:** Cyclization of GGPP to form the characteristic tricyclic core of the pseudolarane family.

- Oxidative Functionalization: A series of oxidation reactions to introduce hydroxyl and carboxyl groups.
- Tailoring Reactions: Acetylation and methylation to yield the final product.

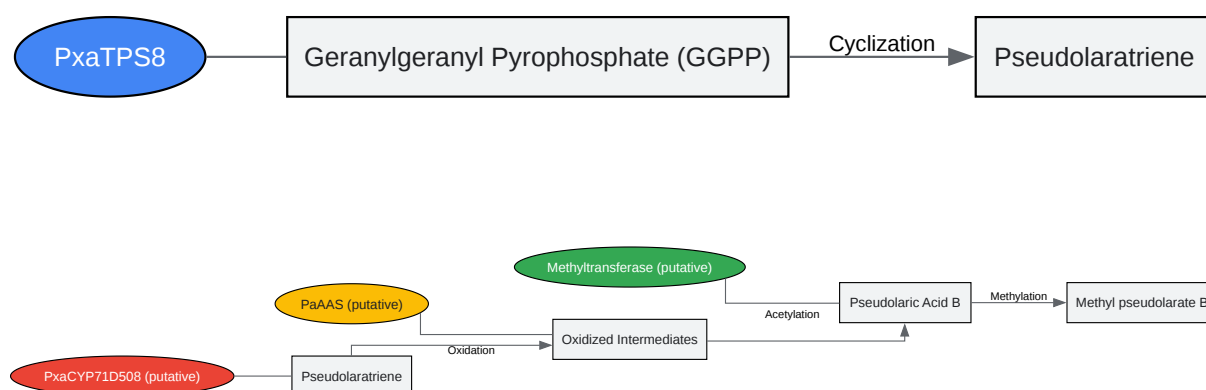
While the initial cyclization step has been experimentally elucidated, the subsequent oxidation and tailoring reactions are currently putative and based on transcriptomic data and biosynthetic logic.

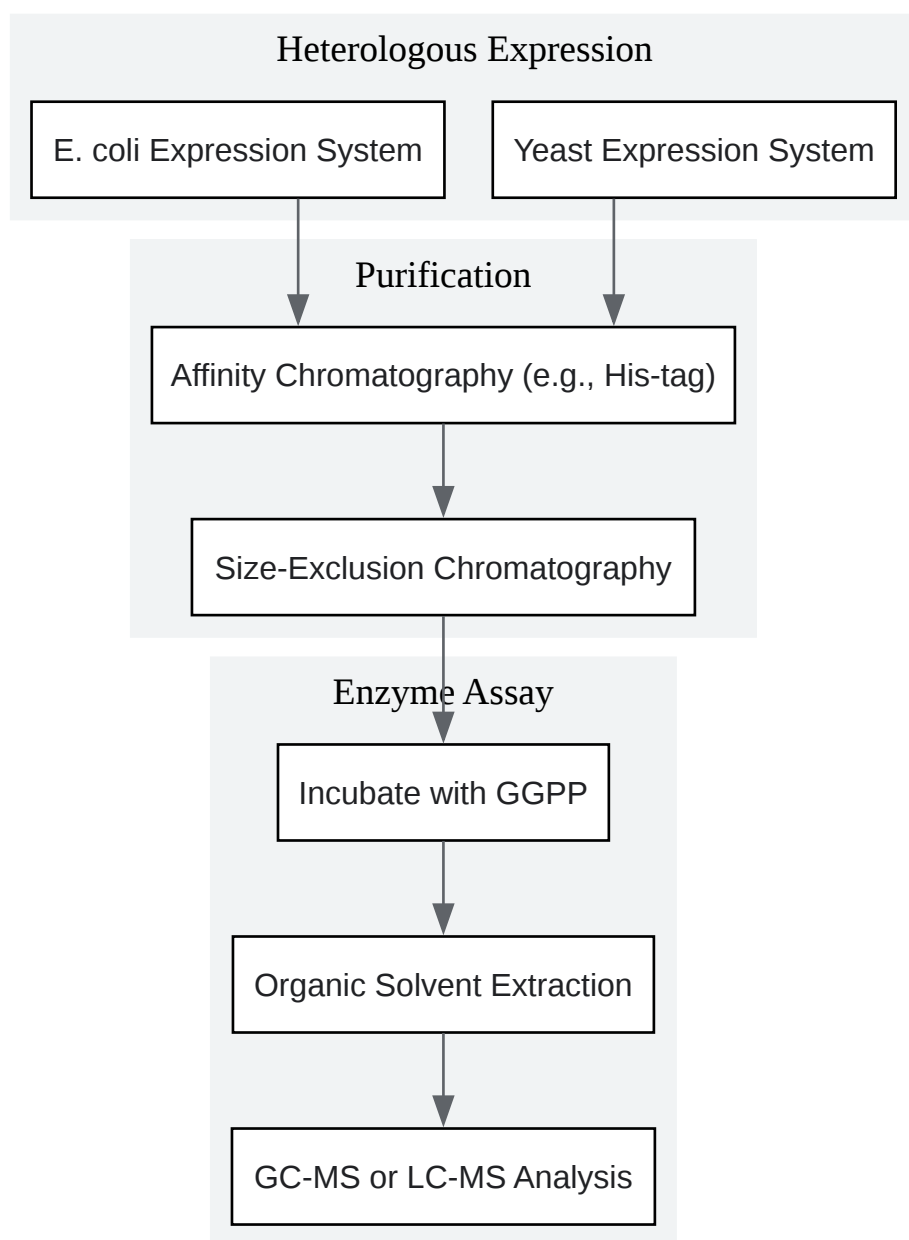
Step 1: Formation of the Pseudolaratriene Skeleton (Experimentally Verified)

The first committed step in the biosynthesis of pseudolaric acids is the conversion of the linear precursor GGPP into the bicyclic diterpene, pseudolaratriene. This reaction is catalyzed by the enzyme pseudolaratriene synthase (PxaTPS8), a monofunctional class I diterpene synthase discovered through transcriptome mining of *Pseudolarix amabilis* roots.[1]

The proposed mechanism involves the ionization of GGPP, followed by a series of cyclization and rearrangement reactions to form the 5-7 fused ring system of pseudolaratriene.[1]

Diagram of the Initial Biosynthetic Step





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References

- 1. Biosynthesis of the microtubule-destabilizing diterpene pseudolaric acid B from golden larch involves an unusual diterpene synthase - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Biosynthesis of Methyl Pseudolarate B: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151829#biosynthesis-pathway-of-methyl-pseudolarate-b]

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